

# Literature review of quinoline-based compounds

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## Compound of Interest

Compound Name: 1-(6-Chloro-2-hydroxy-4-phenylquinolin-3-yl)ethanone

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An In-depth Technical Guide to Quinoline-Based Compounds in Drug Discovery

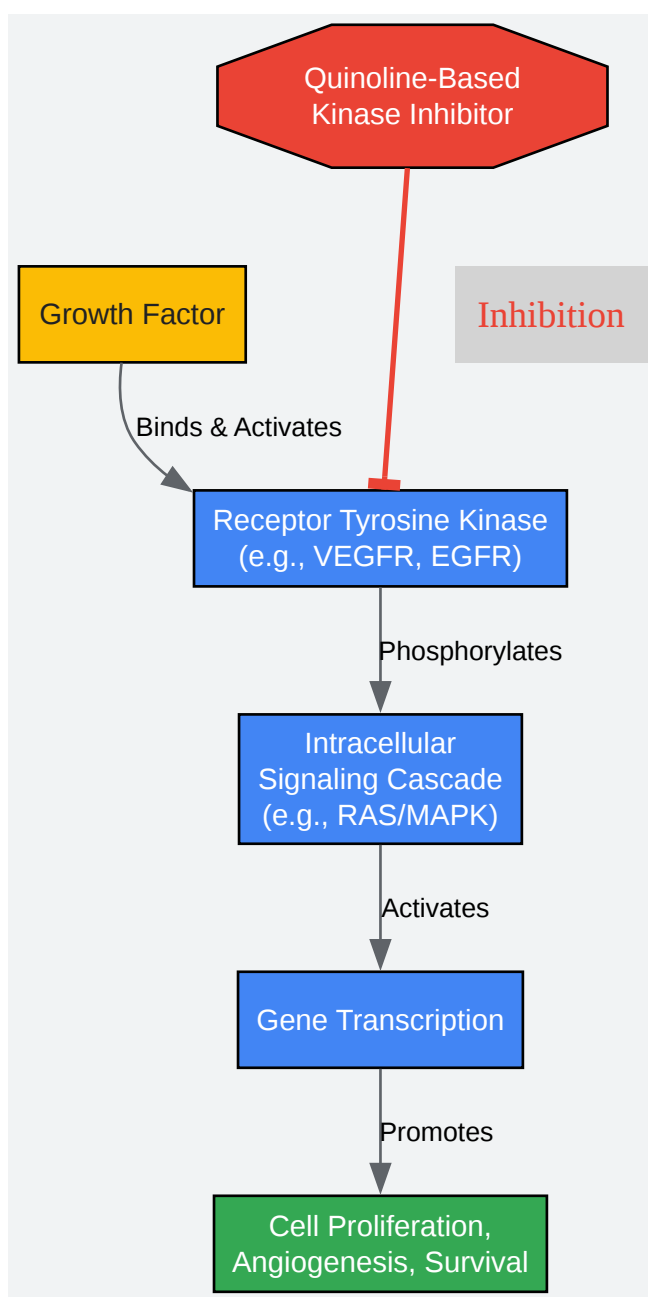
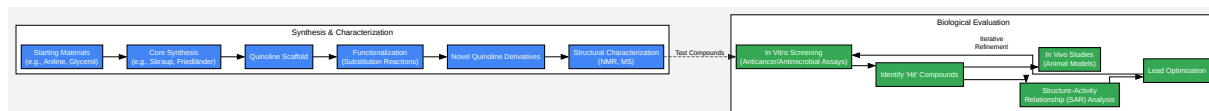
## Introduction

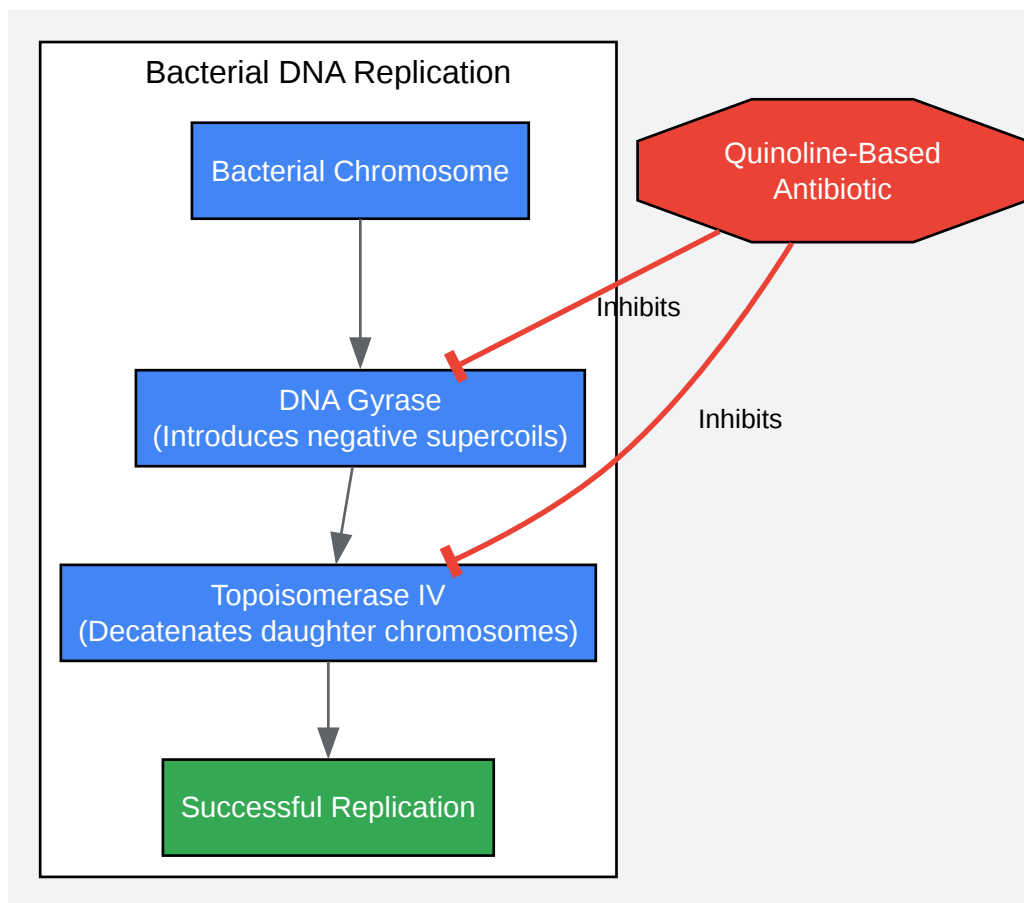
Quinoline, a heterocyclic aromatic organic compound, is a significant structural motif in medicinal chemistry.[1] Its bicyclic structure, consisting of a benzene ring fused to a pyridine ring, serves as a versatile scaffold for the development of therapeutic agents.[2] Quinoline and its derivatives exhibit a wide spectrum of pharmacological activities, including anticancer, antimicrobial, antimalarial, anti-inflammatory, and antiviral properties.[3][4][5] The ability to functionalize the quinoline ring at various positions allows for the fine-tuning of its biological and pharmacokinetic properties, making it a privileged scaffold in drug design.[6][7] This has led to the development of numerous clinically approved drugs, such as the antimalarial chloroquine and the antibacterial ciprofloxacin.[5][8] This review delves into the synthesis, therapeutic applications, and mechanisms of action of quinoline-based compounds, with a focus on their anticancer and antimicrobial potential.

## Synthesis of Quinoline-Based Compounds

The construction of the quinoline scaffold can be achieved through various classical and modern synthetic methodologies.[9] Well-established named reactions like the Skraup, Combes, Friedländer, and Gould-Jacob syntheses are fundamental for creating the core structure.[9][10] Modern approaches often employ microwave or ultrasound assistance to improve reaction efficiency and yields.[6][9] The general workflow for synthesizing and

screening new quinoline derivatives typically involves scaffold synthesis, functionalization, and subsequent biological evaluation.





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